

An In-depth Technical Guide on Cinnzeylanol (C₂₀H₃₂O₇)

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Compound of Interest

Compound Name: Cinnzeylanol

Cat. No.: B15590407

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Cinnzeylanol is a polyhydroxylated pentacyclic diterpene isolated from the bark of *Cinnamomum zeylanicum* Nees. With the molecular formula C₂₀H₃₂O₇, this complex natural product has attracted interest for its potential biological activities. This technical guide provides a comprehensive overview of the current state of knowledge on **Cinnzeylanol**, including its isolation, structural elucidation, and known biological effects. While research specifically focused on **Cinnzeylanol** is limited, this document consolidates the available data and draws parallels with the broader biological activities of *Cinnamomum* extracts and their major constituents to highlight potential areas for future investigation. This guide is intended to serve as a foundational resource for researchers and drug development professionals interested in the therapeutic potential of this unique diterpenoid.

Physicochemical Properties and Structure

Cinnzeylanol is a crystalline solid with a melting point of 265-267 °C. Its molecular structure was determined by X-ray analysis and is characterized by a complex pentacyclic core with multiple hydroxyl groups.

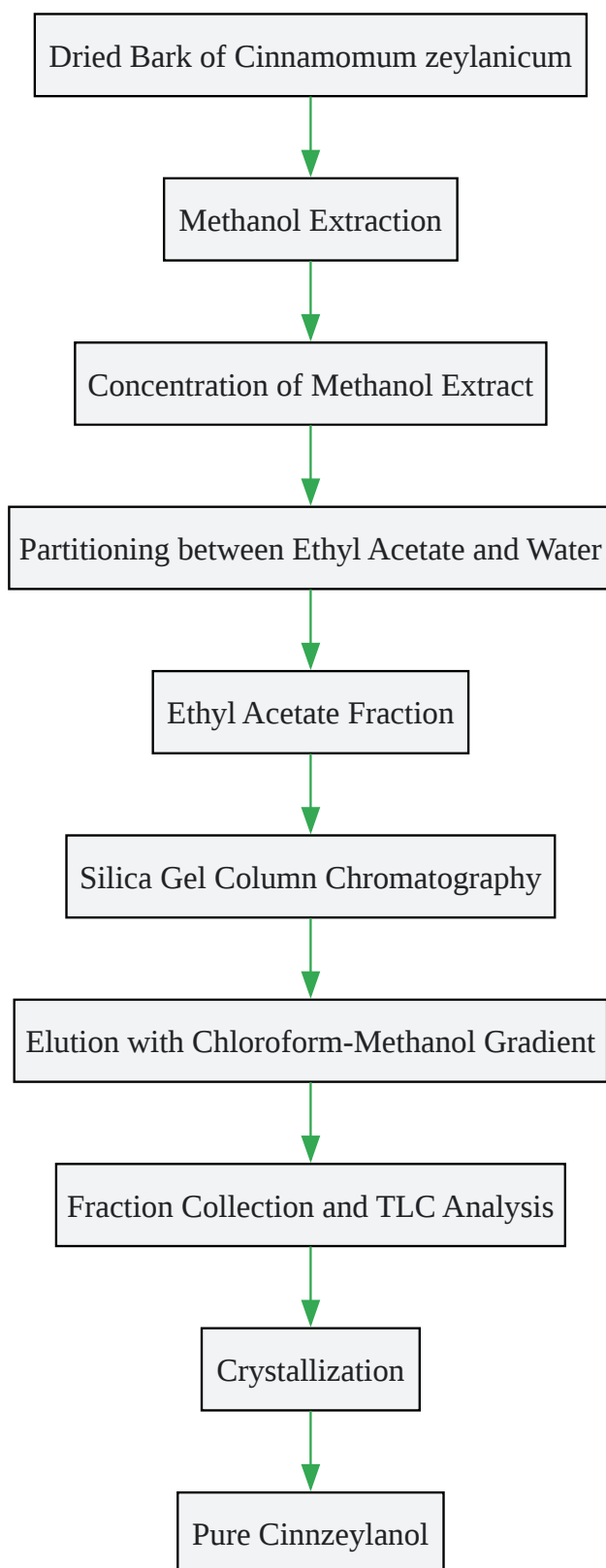
Table 1: Physicochemical Properties of **Cinnzeylanol**

Property	Value	Reference
Molecular Formula	C20H32O7	[1][2]
Molecular Weight	384.5 g/mol	[3]
CAS Number	62394-04-1	[3]
Melting Point	265-267 °C	[2]
Appearance	Solid	[2]

Experimental Protocols

Isolation and Purification of Cinnzeylanol

The foundational method for isolating **Cinnzeylanol** from the bark of *Cinnamomum zeylanicum* was described by Isogai et al. (1977). The general workflow is as follows:



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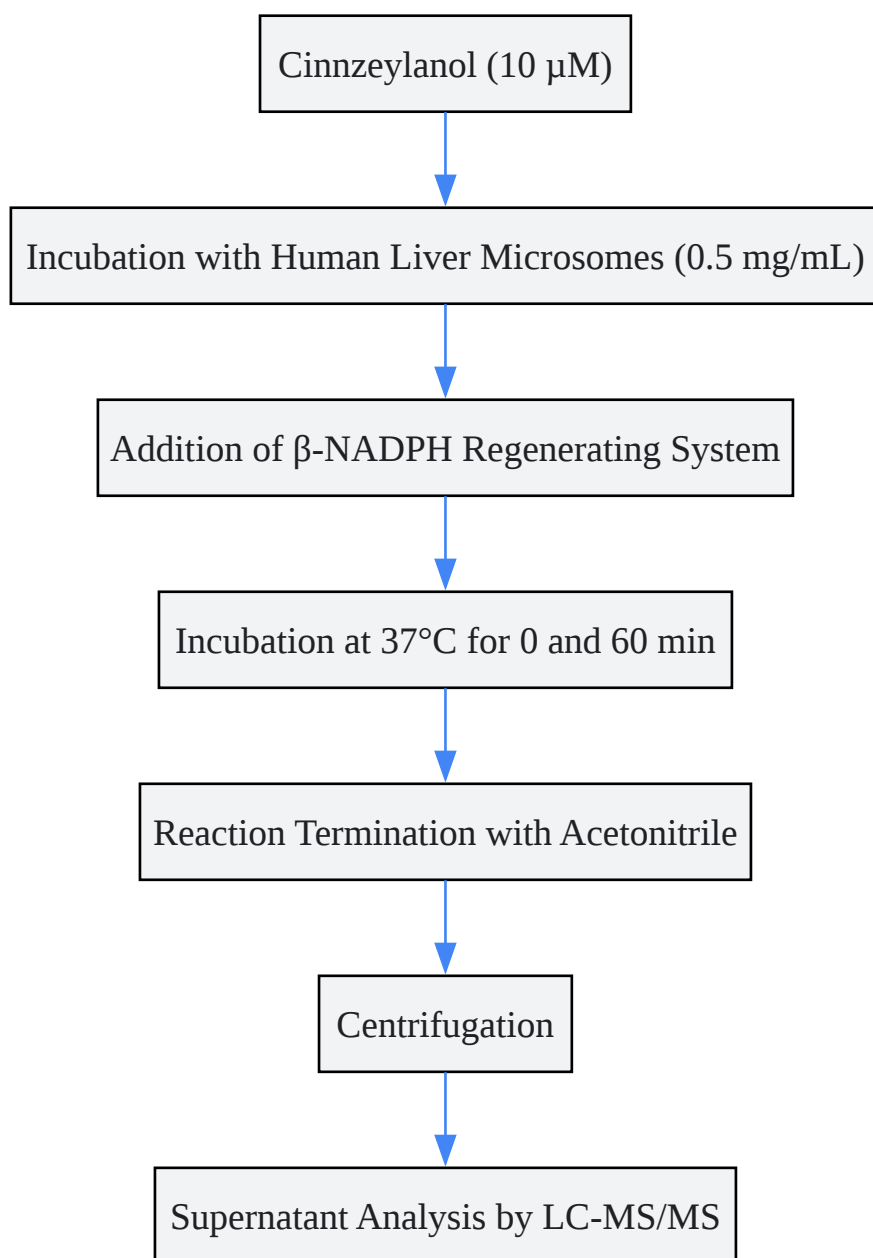
Caption: Isolation workflow for **Cinnzeylanol**.

Detailed Steps:

- **Extraction:** The dried bark of *Cinnamomum zeylanicum* is powdered and extracted with methanol at room temperature.
- **Concentration:** The methanol extract is concentrated under reduced pressure to yield a viscous residue.
- **Solvent Partitioning:** The residue is partitioned between ethyl acetate and water. The biologically active components, including **Cinnzeylanol**, are primarily found in the ethyl acetate fraction.
- **Chromatography:** The ethyl acetate fraction is subjected to silica gel column chromatography.
- **Elution and Fractionation:** The column is eluted with a gradient of chloroform and methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Crystallization:** Fractions containing **Cinnzeylanol** are combined, concentrated, and the compound is purified by recrystallization from a suitable solvent system (e.g., ethyl acetate-hexane).

Metabolic Stability Assessment

While no specific metabolic stability studies for **Cinnzeylanol** were found, a study on related diterpenoids from *Cinnamomum cassia* provides a relevant protocol.



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Caption: Metabolic stability assay workflow.

Detailed Steps:

- Incubation Mixture: **Cinnzeylanol** (10 μM) is incubated with pooled human liver microsomes (0.5 mg/mL) in a phosphate buffer (pH 7.4).

- **Reaction Initiation:** The reaction is initiated by the addition of a β -NADPH regenerating system.
- **Incubation:** The mixture is incubated at 37°C for specified time points (e.g., 0 and 60 minutes).
- **Reaction Termination:** The reaction is stopped by the addition of ice-cold acetonitrile.
- **Sample Preparation:** The mixture is centrifuged to precipitate proteins.
- **Analysis:** The supernatant is analyzed by LC-MS/MS to quantify the remaining amount of the parent compound.

Biological Activity and Quantitative Data

The primary biological activity reported for **Cinnzeylanol** is its insecticidal effect. Data on other biological activities such as anticancer and antimicrobial effects are largely inferred from studies on crude extracts of Cinnamomum or its major components like cinnamaldehyde.

Table 2: Insecticidal Activity of **Cinnzeylanol**

Organism	Assay	Concentration	Effect	Reference
Silkworm (Bombyx mori L.)	Oral administration with artificial diet	16 ppm	Lethal	[1][4]
Silkworm (Bombyx mori L.)	Oral administration with artificial diet	2-4 ppm	Inhibition of larval ecdysis	[1][5]

Table 3: Antimicrobial Activity of Cinnamomum zeylanicum Essential Oil (Major components: Cinnamaldehyde, Eugenol)

Organism	MIC (µl/ml)	Reference
Bacillus subtilis	3.3	[1]
Staphylococcus aureus	3.3	[1]
Escherichia coli	10	[1]
Candida albicans	3.3	[1]

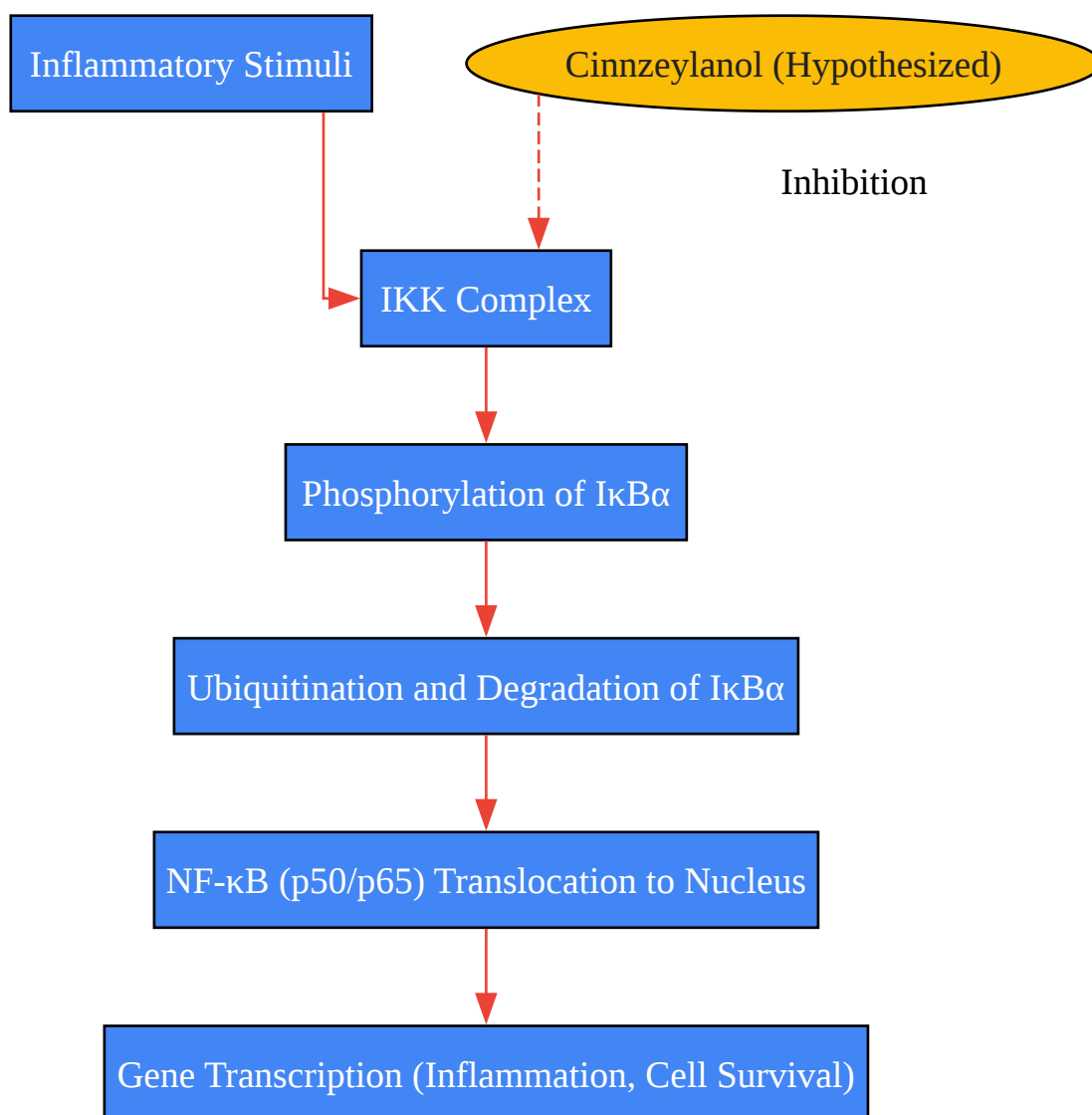
Note: The antimicrobial data is for the essential oil and not specifically for **Cinnzeylanol**. Further studies are required to determine the specific contribution of **Cinnzeylanol** to the antimicrobial properties of cinnamon.

Potential Mechanisms of Action and Signaling Pathways

Direct studies on the signaling pathways modulated by **Cinnzeylanol** are currently unavailable. However, research on Cinnamomum extracts and its primary bioactive compound, cinnamaldehyde, has identified several key signaling pathways that are likely relevant to the activities of its constituents, including diterpenes like **Cinnzeylanol**.

NF-κB Signaling Pathway

The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a critical regulator of inflammation and cell survival. Studies have shown that cinnamon extracts can inhibit the activation of NF-κB[6][7]. This suggests that **Cinnzeylanol** may exert anti-inflammatory and pro-apoptotic effects by interfering with this pathway.

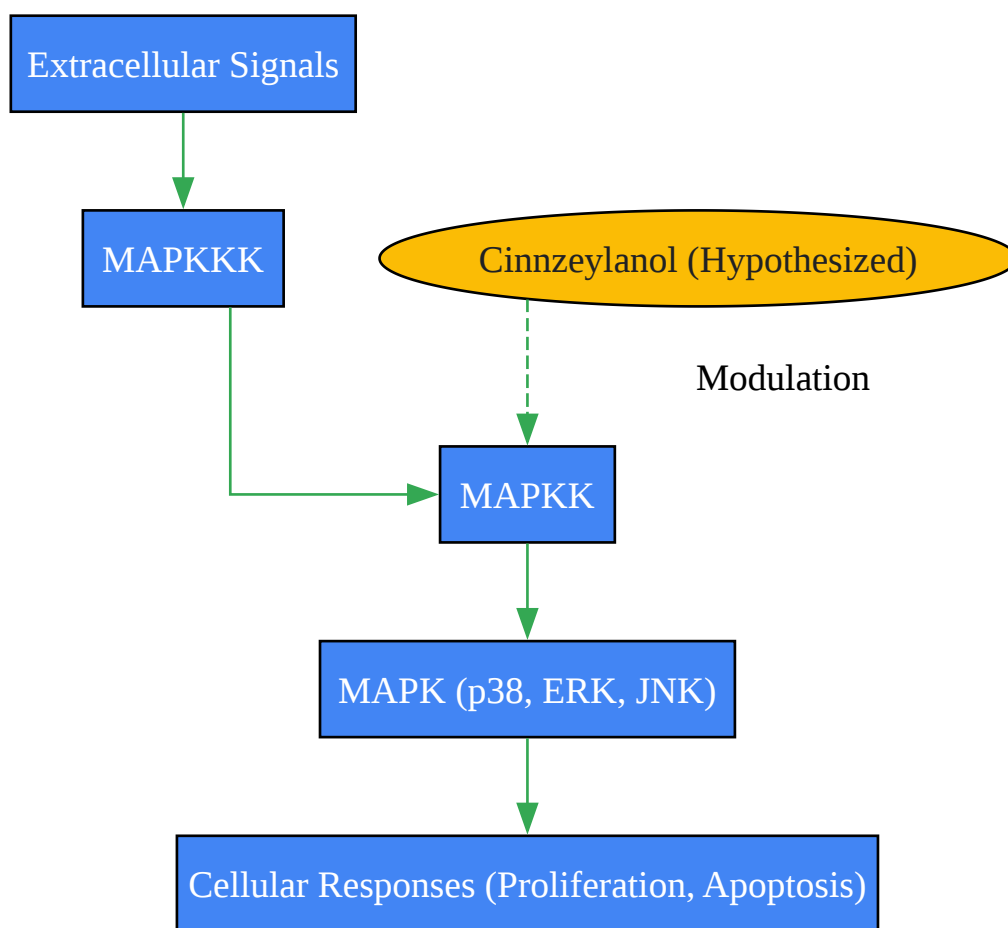


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Caption: Hypothesized inhibition of the NF-κB pathway by **Cinnzeylanol**.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cellular processes such as proliferation, differentiation, and apoptosis. Cinnamon extracts have been shown to modulate MAPK signaling, particularly by activating p38 MAPK, which can lead to cell cycle arrest[8][9]. Cinnamaldehyde has also been shown to inhibit the phosphorylation of ERK, JNK, and p38 MAPKs in macrophages[10].

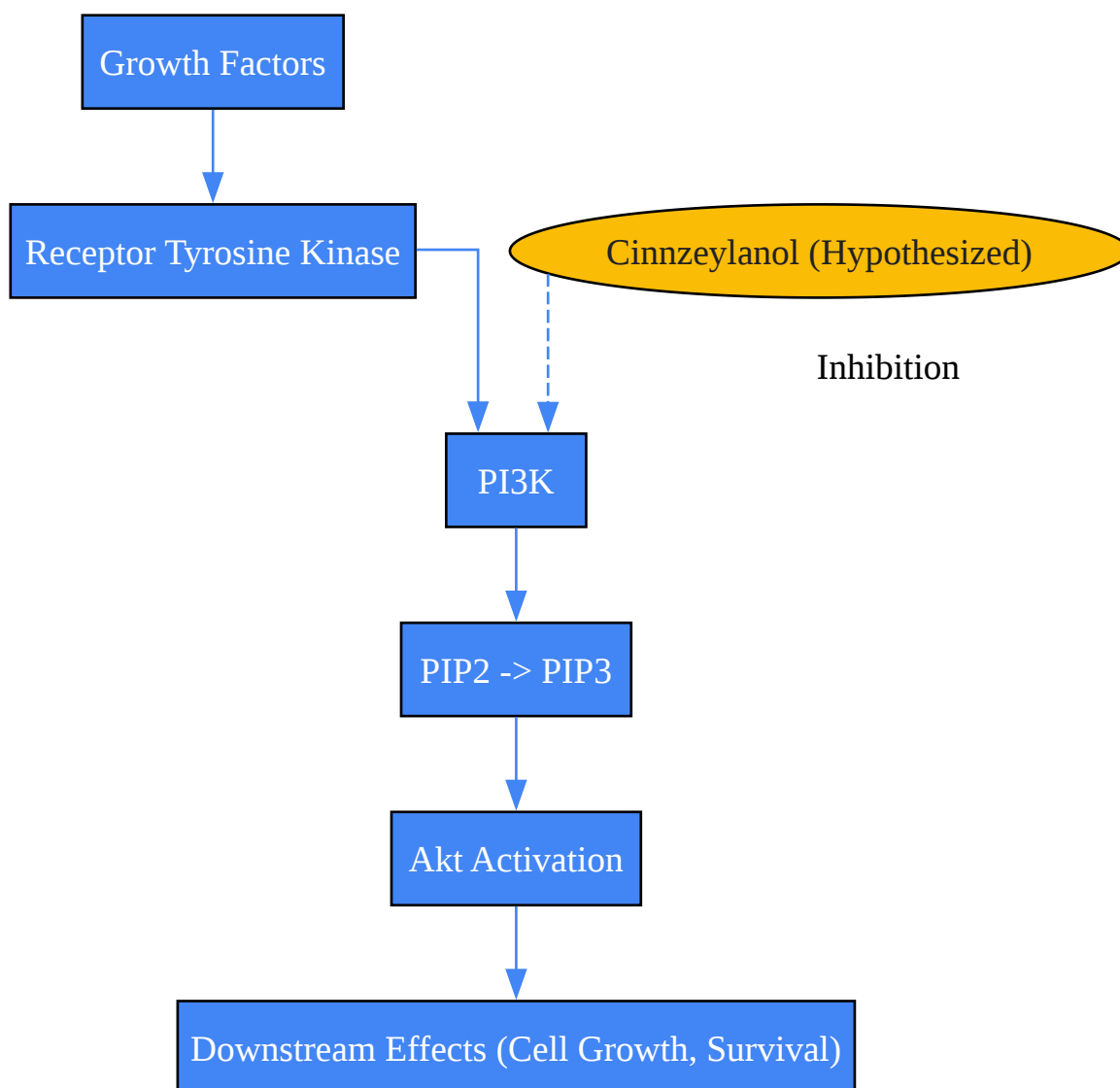


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Caption: Potential modulation of the MAPK pathway by **Cinnzeylanol**.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is crucial for cell growth, survival, and metabolism. Dysregulation of this pathway is common in cancer. Cinnamaldehyde has been reported to inhibit the PI3K/Akt signaling pathway in ovarian and colorectal cancer cells[11]. This suggests a potential mechanism for the anticancer effects of Cinnamomum constituents.



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Caption: Hypothesized inhibition of the PI3K/Akt pathway by **Cinnzeylanol**.

Future Directions and Conclusion

Cinnzeylanol remains a largely understudied natural product with a complex and intriguing chemical structure. The initial findings of its insecticidal activity warrant further investigation into its potential as a biopesticide. Moreover, the known biological activities of *Cinnamomum* extracts and their major constituents strongly suggest that **Cinnzeylanol** may possess a broader range of pharmacological properties, including anti-inflammatory, antimicrobial, and anticancer effects.

Future research should focus on:

- Total Synthesis: Development of a synthetic route to **Cinnzeylanol** to enable the production of larger quantities for extensive biological evaluation.
- Comprehensive Biological Screening: Systematic evaluation of **Cinnzeylanol** in a wide range of in vitro and in vivo assays to identify novel therapeutic activities.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **Cinnzeylanol**.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of **Cinnzeylanol** analogs to optimize its biological activity and pharmacokinetic properties.

In conclusion, **Cinnzeylanol** represents a promising lead compound from a well-established medicinal plant. This technical guide provides a solid foundation for future research aimed at unlocking the full therapeutic potential of this unique diterpenoid.

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